

Undecanenitrile (CAS 2244-07-7): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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Abstract

Undecanenitrile, with the CAS number 2244-07-7, is a long-chain aliphatic nitrile that serves as a versatile intermediate in various chemical syntheses. This document provides an in-depth technical overview of **undecanenitrile**, encompassing its chemical and physical properties, detailed synthesis protocols, and its applications, with a particular focus on its relevance to the fields of fragrance, agrochemical, and pharmaceutical development. Furthermore, this guide delves into the toxicological profile of **undecanenitrile**, elucidating the metabolic pathways that govern its biological activity. All quantitative data are presented in standardized tables for clarity and ease of comparison. Experimental workflows and metabolic pathways are visualized through detailed diagrams to facilitate a comprehensive understanding of the core concepts.

Chemical and Physical Properties

Undecanenitrile is a colorless to pale yellow liquid with a characteristic nitrile odor. It is a member of the nitrile family, characterized by the presence of a cyano ($-C\equiv N$) functional group. Its long alkyl chain imparts significant non-polar character, influencing its solubility and other physical properties.

Table 1: Physicochemical Properties of **Undecanenitrile**^{[1][2]}

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₁₁ H ₂₁ N |
| Molecular Weight | 167.29 g/mol |
| CAS Number | 2244-07-7 |
| Appearance | Colorless to pale yellow liquid |
| Density | 0.82 g/cm ³ at 20°C |
| Boiling Point | 129 °C at 11 mmHg |
| Melting Point | -5.8 °C |
| Flash Point | 100.6 °C |
| Refractive Index | 1.433 at 20°C |
| Vapor Pressure | 0.0187 mmHg at 25°C |
| Solubility | Soluble in organic solvents (e.g., hexane, dichloromethane); limited solubility in water (<1 g/100 mL)[3] |

Table 2: Spectroscopic Data for **Undecanenitrile**

| Spectroscopic Technique | Key Data Points |
|----------------------------------|---|
| Mass Spectrometry (GC-MS) | Top 5 Peaks (m/z): 41, 97, 43, 96, 57 |
| Infrared (IR) Spectroscopy | Characteristic nitrile (-C≡N) stretch typically observed around 2240-2260 cm ⁻¹ |
| Nuclear Magnetic Resonance (NMR) | ¹ H NMR and ¹³ C NMR spectra would show signals corresponding to the long aliphatic chain and the nitrile carbon. |

Synthesis of Undecanenitrile

Undecanenitrile can be synthesized through various methods, with the nucleophilic substitution of an undecyl halide by a cyanide salt being a common and well-established route. The following is a representative experimental protocol for this synthesis.

Experimental Protocol: Synthesis via Nucleophilic Substitution

Objective: To synthesize **undecanenitrile** from 1-bromodecane.

Materials:

- 1-Bromodecane
- Sodium cyanide (NaCN)
- Dimethyl sulfoxide (DMSO)
- Diethyl ether
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO_4)

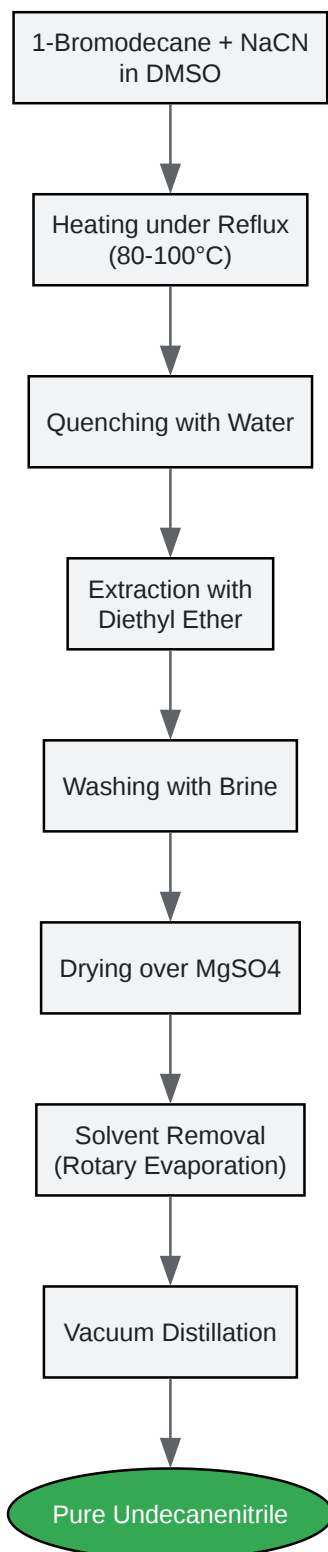
Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve sodium cyanide in dimethyl sulfoxide.
- **Addition of Alkyl Halide:** Slowly add 1-bromodecane to the stirred solution at room temperature.
- **Reaction:** Heat the reaction mixture to a temperature of 80-100°C and maintain it under reflux with vigorous stirring for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- **Extraction:** Extract the aqueous layer with diethyl ether (3 x 50 mL).
- **Washing:** Combine the organic layers and wash them with brine to remove any remaining DMSO and inorganic salts.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Solvent Removal:** Filter the drying agent and remove the diethyl ether using a rotary evaporator.
- **Purification:** The crude **undecanenitrile** can be purified by vacuum distillation to yield the final product.

General Workflow for Undecanenitrile Synthesis



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A generalized workflow for the synthesis of **undecanenitrile**.

Applications in Research and Development

Undecanenitrile is a valuable intermediate in organic synthesis with applications in several industries.

- **Fragrance Industry:** Due to its fruity odor, **undecanenitrile** is utilized in the formulation of fragrances and flavorings.^[1]
- **Chemical Synthesis:** The nitrile group can be readily converted into other functional groups such as amines, carboxylic acids, and amides, making **undecanenitrile** a versatile precursor for a wide range of more complex molecules. It is particularly useful in the production of fatty acid derivatives and heterocyclic compounds.^[2]
- **Pharmaceutical and Agrochemical Research:** While specific examples for **undecanenitrile** are not prominently documented in publicly available literature, the nitrile moiety is a key functional group in many pharmaceuticals and agrochemicals. The incorporation of a nitrile group can enhance the biological activity of a molecule. Therefore, **undecanenitrile** serves as a potential building block in the synthesis of new therapeutic agents and crop protection chemicals.

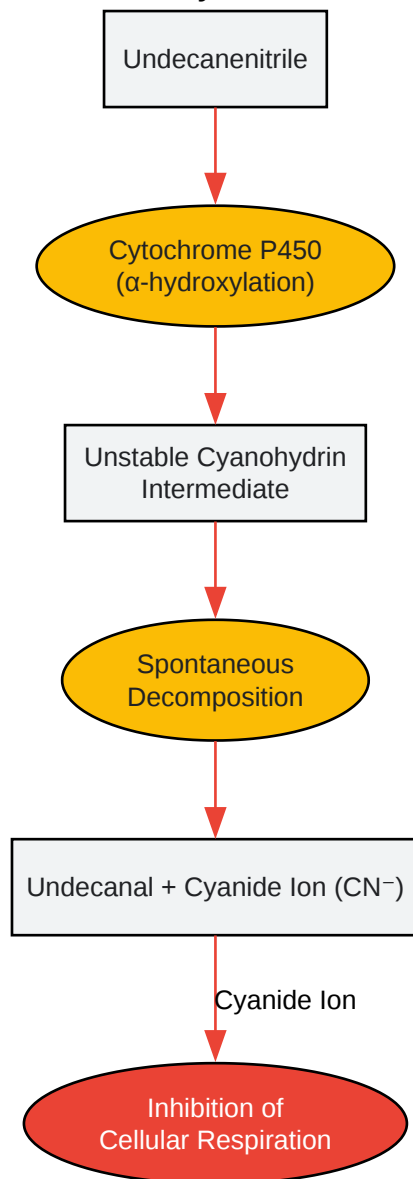
Toxicology and Biological Activity

The primary mechanism of toxicity for aliphatic nitriles, including **undecanenitrile**, is the metabolic release of cyanide. This process is mediated by the cytochrome P450 enzyme system in the liver.

Metabolic Pathway

The biotransformation of **undecanenitrile** involves the oxidation of the carbon atom alpha to the nitrile group. This hydroxylation results in the formation of an unstable cyanohydrin intermediate, which then decomposes to release a cyanide ion and an aldehyde. The liberated cyanide ion is a potent inhibitor of cellular respiration.

Metabolic Pathway of Undecanenitrile



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Metabolic activation of **undecanenitrile** leading to cyanide release.

Toxicological Data

Undecanenitrile is classified as harmful if swallowed, in contact with skin, or if inhaled. It can also cause skin and serious eye irritation.

Table 3: GHS Hazard and Precautionary Statements

| Hazard Statements | Precautionary Statements |
|--|--|
| H302: Harmful if swallowed | P264: Wash skin thoroughly after handling. |
| H312: Harmful in contact with skin | P270: Do not eat, drink or smoke when using this product. |
| H315: Causes skin irritation | P280: Wear protective gloves/protective clothing/eye protection/face protection. |
| H319: Causes serious eye irritation | P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. |
| H332: Harmful if inhaled | P302+P352: IF ON SKIN: Wash with plenty of water. |
| H335: May cause respiratory irritation | P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Conclusion

Undecanenitrile (CAS 2244-07-7) is a significant chemical intermediate with established use in the fragrance industry and potential for broader applications in pharmaceutical and agrochemical research. Its synthesis is achievable through standard organic chemistry techniques. A thorough understanding of its toxicological profile, which is primarily driven by its metabolism to cyanide, is crucial for its safe handling and application. This technical guide provides a foundational resource for professionals working with or considering the use of **undecanenitrile** in their research and development endeavors. Further investigation into its specific roles as a precursor in the synthesis of bioactive molecules is warranted to fully realize its potential.

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